

# Dimethyl shellolate structure and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl shellolate*

Cat. No.: *B15192430*

[Get Quote](#)

## An In-depth Technical Guide to Dimethyl Shellolate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular formula, and available data on **dimethyl shellolate**. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

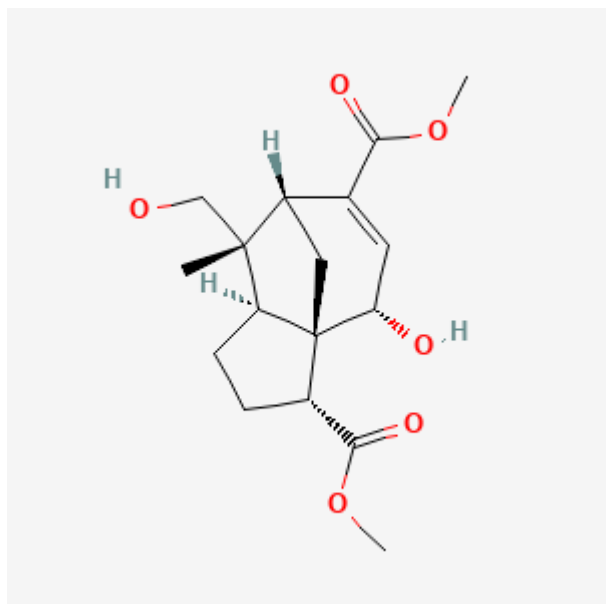
## Chemical Identity and Structure

**Dimethyl shellolate**, also known as shellolic acid dimethyl ester, is a derivative of shellolic acid, a primary component of shellac. Shellac is a natural resin secreted by the female lac bug, *Kerria lacca*.

The molecular formula for **dimethyl shellolate** is  $C_{17}H_{24}O_6$ .<sup>[1]</sup> Its IUPAC name is dimethyl (1S,2R,5S,6S,7R,10S)-10-hydroxy-6-(hydroxymethyl)-6-methyltricyclo[5.3.1.0<sup>15</sup>]undec-8-ene-2,8-dicarboxylate.<sup>[1]</sup>

Structure:

The 2D chemical structure of **dimethyl shellolate** is presented below:



## Physicochemical Properties

Quantitative data for **dimethyl shellolate** is primarily based on computed properties. A summary of these properties is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	324.4 g/mol	PubChem[1]
Exact Mass	324.15728848	PubChem[1]
XLogP3	0.6	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	93.1 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	23	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	569	PubChem[1]

## Synthesis and Experimental Protocols

Detailed experimental protocols for the direct synthesis of **dimethyl shellolate** are not readily available in the public domain. However, the synthesis of various esters of **dimethyl shellolate** has been described, suggesting that **dimethyl shellolate** itself can be prepared via the esterification of shellolic acid.

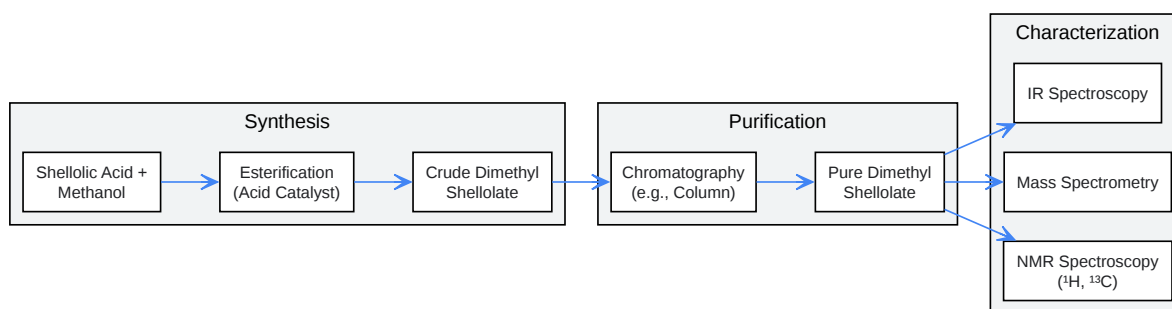
A general approach for the synthesis would involve the reaction of shellolic acid with methanol in the presence of an acid catalyst.

### Synthesis of **Dimethyl Shellolate** Esters (A Related Protocol):

A study on the synthesis of model esters of a constituent of shellac provides a relevant experimental approach. In this research, 10 $\alpha$ , 10 $\beta$ -, and 13-esters of **dimethyl shellolate** were prepared from the corresponding 10-bromo and 13-iodo derivatives and the potassium salt of threo-aleuritic and 16-hydroxy trans-9,10-epoxy hexadecanoic acids.

### General Experimental Workflow:

The following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of a chemical compound like **dimethyl shellolate**.



[Click to download full resolution via product page](#)

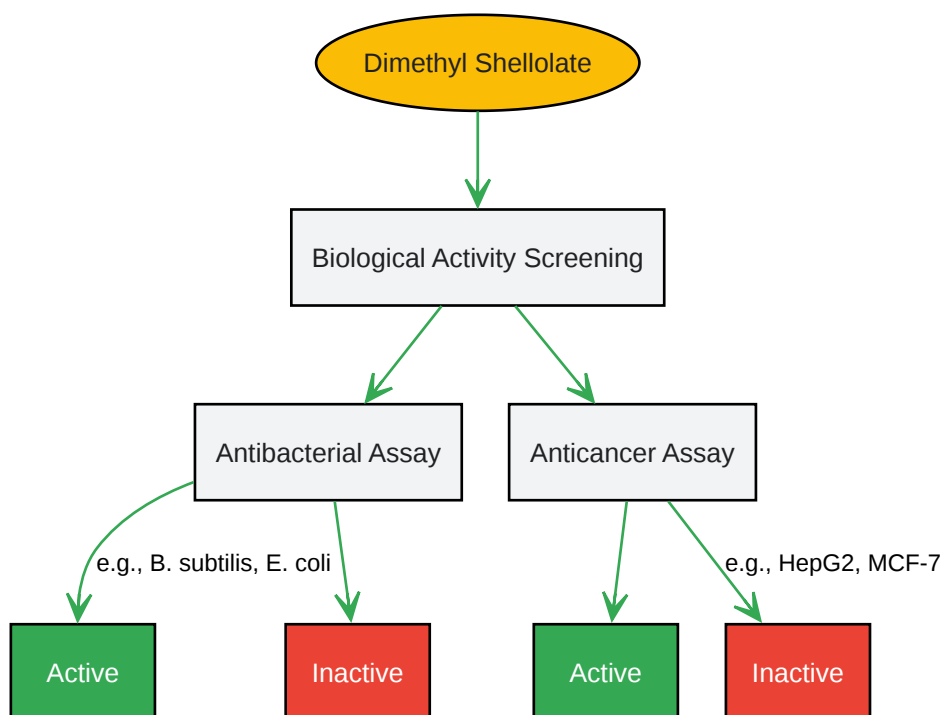
A generalized workflow for the synthesis and characterization of **dimethyl shellolate**.

## Biological Activity

There is limited information on the specific biological activity of **dimethyl shellolate**. However, a study investigating new shellolic esters isolated from lac found that some of these compounds exhibited considerable activity against *B. subtilis*, *E. coli*, and *S. aureus* microorganisms. The same study reported that the tested shellolic esters were inactive against human cancer cell lines (HepG2, MCF-7, Hela, and C6).[2] This suggests that derivatives of shellolic acid, such as **dimethyl shellolate**, may warrant further investigation for their potential antibacterial properties.

Logical Relationship of Biological Screening:

The following diagram illustrates the logical flow of a preliminary biological screening process for a compound like **dimethyl shellolate**.



[Click to download full resolution via product page](#)

Preliminary biological screening workflow for **dimethyl shellolate**.

## Conclusion

**Dimethyl shellolate** is a known chemical entity with a defined structure and molecular formula. While detailed experimental and biological data are sparse in publicly accessible literature, the information available on related shellolic acid esters suggests potential avenues for future research, particularly in the area of antibacterial activity. Further investigation is required to fully elucidate the synthesis, properties, and biological functions of this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dimethyl shellolate | C<sub>17</sub>H<sub>24</sub>O<sub>6</sub> | CID 21724010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Structural identification and biological activity of six new Shellolic esters from Lac - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dimethyl shellolate structure and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15192430#dimethyl-shellolate-structure-and-molecular-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)